

Synthesis of 2-Bromo-5-hydroxybenzaldehyde: An Application Note and Protocol

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Compound of Interest

Compound Name: 2-Bromo-5-hydroxybenzaldehyde

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This document provides a detailed protocol for the synthesis of **2-Bromo-5-hydroxybenzaldehyde**, a valuable intermediate in the preparation of various pharmaceutical agents, including inhibitors of PDE4, BCL-XL, and cancer cell growth.[1][2] The synthesis is achieved through the electrophilic bromination of 3-hydroxybenzaldehyde.

Physicochemical Properties

A summary of the key physicochemical properties of the starting material and the final product is provided below for easy reference.

Property	3-Hydroxybenzaldehyde	2-Bromo-5-hydroxybenzaldehyde
Molecular Formula	C ₇ H ₆ O ₂	C ₇ H ₅ BrO ₂
Molecular Weight	122.12 g/mol	201.02 g/mol
Appearance	Pale yellow crystalline solid	Pale grey to white/yellow/brown solid/powder[1][3]
Melting Point	108-111 °C	130-135 °C[3]
Boiling Point	240 °C	286.7 °C at 760 mmHg[3][4]
Solubility	Soluble in water, ethanol, ether	Soluble in chloroform, dichloromethane, and ethyl acetate[1][4]
CAS Number	100-83-4	2973-80-0

Experimental Protocol

This protocol is adapted from established literature procedures for the direct bromination of 3-hydroxybenzaldehyde.[1][5]

Materials and Equipment:

- 3-hydroxybenzaldehyde
- Bromine (Br₂)
- Dichloromethane (CH₂Cl₂)
- n-heptane
- 5 L four-necked, round-bottomed flask
- Overhead stirrer
- Temperature probe

- Dosing funnel
- Condenser tube
- Brinell funnel
- Vacuum drying apparatus

Procedure:

- Suspend 120 g (0.98 mol) of 3-hydroxybenzaldehyde in 2400 mL of dichloromethane in the 5 L flask.
- Heat the mixture to 35-40 °C with stirring until the starting material is completely dissolved.
- Slowly add 52 mL (1.0 mol, 1.02 eq.) of bromine dropwise through the dosing funnel. Maintain the reaction temperature between 35-38 °C during the addition.
- After the addition is complete, stir the reaction mixture at 35 °C overnight.
- Cool the mixture to -5 to 0 °C over a period of 2 hours and continue stirring for an additional hour at this temperature.
- Collect the precipitated solid by filtration through a Brinell funnel.
- Wash the filter cake with 400 mL of a cold 1:1 mixture of n-heptane and dichloromethane.
- Dry the resulting gray solid under vacuum at room temperature.

Expected Yield:

The typical yield for this reaction is approximately 124.3 g (63%).^{[1][5]}

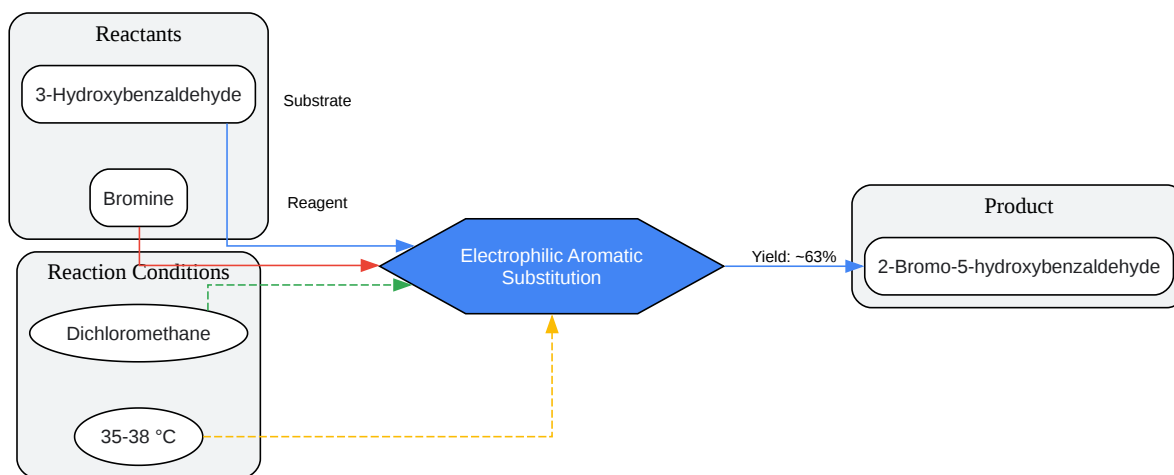
Characterization Data

The identity and purity of the synthesized **2-Bromo-5-hydroxybenzaldehyde** can be confirmed by spectroscopic methods.

Spectroscopic Data	2-Bromo-5-hydroxybenzaldehyde
^1H NMR (300 MHz, $\text{CDCl}_3/\text{DMSO}-d_6$)	δ 10.21 (s, 1H, CHO), 9.58 (s, 1H, OH), 7.81 (s, 1H, aryl-CH), 7.47 (s, 1H, aryl-CH)[6]
^{13}C NMR (75.5 MHz, $\text{CDCl}_3/\text{DMSO}-d_6$)	δ 190.5 (CO), 153.7 (COH), 136.5 (CH-CBr), 132.3 (C-CO), 117.7 (CBr-CHO), 115.2 (CH), 114.8 (CBr)[6]

Reaction Pathway and Mechanism

The synthesis of **2-Bromo-5-hydroxybenzaldehyde** from 3-hydroxybenzaldehyde proceeds via an electrophilic aromatic substitution reaction. The hydroxyl (-OH) group is an activating, ortho-, para-directing group, while the aldehyde (-CHO) group is a deactivating, meta-directing group.[7] The strong activating effect of the hydroxyl group directs the incoming electrophile (bromine) to the positions ortho and para to it.



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Caption: Synthetic pathway for **2-Bromo-5-hydroxybenzaldehyde**.

Safety Information

2-Bromo-5-hydroxybenzaldehyde:

- Hazards: Harmful if swallowed.[8][9] Very toxic to aquatic life.[8][10]
- Precautions: Avoid breathing dust/fume/gas/mist/vapors/spray.[9] Do not get in eyes, on skin, or on clothing.[9] Wash skin thoroughly after handling.[9] Wear protective gloves/protective clothing/eye protection/face protection.[9] Avoid release to the environment.[10]
- First Aid:
 - Ingestion: If swallowed, call a poison center or doctor/physician if you feel unwell.[9]
 - Skin Contact: Wash with plenty of water.[11]
 - Eye Contact: Rinse cautiously with water for several minutes.[11]

Bromine:

- Hazards: Causes severe skin burns and eye damage. Fatal if inhaled. Very toxic to aquatic life.
- Precautions: Handle in a well-ventilated fume hood with appropriate personal protective equipment, including gloves, goggles, and a lab coat.

Dichloromethane:

- Hazards: Suspected of causing cancer. Causes skin and serious eye irritation. May cause drowsiness or dizziness.
- Precautions: Handle in a well-ventilated fume hood. Avoid breathing vapors.

Always consult the Safety Data Sheet (SDS) for each chemical before use.[8][9][10][11]

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